

Application Note: High-Purity Synthesis of Menadiol Sodium Diphosphate Hexahydrate

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Compound of Interest

Compound Name: *Menadiol sodium sulfate*

CAS No.: *1612-30-2*

Cat. No.: *B238798*

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Abstract

Menadiol sodium diphosphate hexahydrate (Vitamin K4; Synkavite) is a water-soluble derivative of menadione (Vitamin K3) used clinically for the treatment of hypoprothrombinemia and as a radiosensitizer. Unlike lipophilic Vitamin K analogs, it does not require bile salts for absorption.[1] This application note details a robust, multi-stage synthesis protocol designed for high purity and scalability. The method utilizes a reductive phosphorylation strategy, followed by a calcium-salt purification intermediate to eliminate inorganic phosphate byproducts before final conversion to the hexahydrate sodium salt.

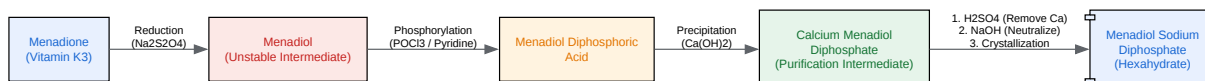
Reaction Mechanism & Pathway

The synthesis proceeds through three distinct chemical transformations:

- Reduction: Menadione (2-methyl-1,4-naphthoquinone) is reduced to menadiol (2-methyl-1,4-naphthalenediol).
- Phosphorylation: The unstable menadiol is immediately esterified with phosphorus oxychloride (

) to form menadiol diphosphate.

- Salt Formation & Purification: The crude ester is isolated as an insoluble calcium salt to remove impurities, then converted to the soluble sodium salt and crystallized as the hexahydrate.



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Figure 1: Synthetic pathway for Menadiol Sodium Diphosphate Hexahydrate, highlighting the critical calcium salt purification step.[2][3][4]

Materials & Equipment

Reagents

Reagent	Grade	Role
Menadione	>98%	Starting Material
Sodium Dithionite ()	Reagent Grade	Reducing Agent
Phosphorus Oxychloride ()	>99%	Phosphorylating Agent
Pyridine	Anhydrous	Solvent & Base Catalyst
Calcium Hydroxide ()	ACS Reagent	Purification Agent
Sulfuric Acid ()	2N Solution	Calcium Removal
Sodium Hydroxide ()	5N Solution	Salt Formation
Ethanol (Absolute)	USP Grade	Crystallization Solvent

Equipment

- Three-neck round-bottom flask (500 mL) with N₂ inlet/outlet.
- Mechanical stirrer (overhead).
- Dropping funnel (pressure-equalizing).
- Vacuum filtration setup (Buchner funnel).
- pH meter (calibrated).
- Rotary evaporator.

Experimental Protocol

Stage I: Reduction and Phosphorylation

Rationale: Menadiol is highly susceptible to air oxidation. The reduction and phosphorylation are best performed in a controlled sequence where the intermediate is not isolated or is handled under inert gas.

- Preparation of Menadiol:
 - Dissolve 10.0 g (58 mmol) of Menadione in 100 mL of glacial acetic acid (or ethyl acetate) in a separatory funnel.
 - Add a solution of 20.0 g Sodium Dithionite in 80 mL water.
 - Shake vigorously for 5–10 minutes. The yellow solution will become colorless or pale pink, indicating conversion to Menadiol.
 - Separate the organic layer, wash with brine, and dry over anhydrous .
 - Critical Step: Evaporate the solvent under nitrogen to obtain Menadiol as a solid. Proceed immediately to phosphorylation.
- Phosphorylation:
 - Place the fresh Menadiol in a dry 3-neck flask purged with Nitrogen.
 - Add 50 mL of anhydrous Pyridine. Cool the mixture to 0°C in an ice bath.
 - Add 20 mL (215 mmol, ~3.7 eq) of

dropwise over 30 minutes. Maintain temperature below 5°C to prevent decomposition.
 - Reaction: Allow the mixture to warm to room temperature and stir for 2 hours. The solution will turn viscous.
 - Quenching: Pour the reaction mixture slowly into 300 g of crushed ice/water with vigorous stirring to hydrolyze excess

and P-Cl bonds.

Stage II: Calcium Salt Purification

Rationale: Direct neutralization often yields a product contaminated with inorganic phosphates. The calcium salt of menadiol diphosphate is insoluble, while inorganic calcium phosphates have different solubility profiles or can be washed away.

- Precipitation:
 - Adjust the pH of the quenched aqueous solution to pH ~9-10 using Calcium Hydroxide powder (slurry).
 - A heavy white/off-white precipitate of Calcium Menadiol Diphosphate will form.
 - Stir for 30 minutes to ensure complete precipitation.
- Washing:
 - Filter the precipitate using a Buchner funnel.
 - Wash the filter cake thoroughly with cold water (3 x 50 mL) to remove pyridine salts and soluble inorganic phosphates.
 - Wash with ethanol (1 x 50 mL) to remove organic impurities.

Stage III: Conversion to Sodium Salt & Crystallization

- Acidification:
 - Suspend the wet Calcium Salt cake in 100 mL of distilled water.
 - Add 2N Sulfuric Acid slowly with stirring. Monitor the dissolution.^{[5][6]} The objective is to precipitate Calcium Sulfate () and release Menadiol Diphosphoric Acid into solution.
 - Stir for 30 minutes. Filter off the insoluble precipitate. Retain the clear filtrate.

- Neutralization:
 - Carefully adjust the filtrate to pH 8.0 using 5N NaOH.
 - Note: The target species is the tetrasodium salt. Over-alkalinization (> pH 10) may cause hydrolysis.
- Crystallization (Hexahydrate Formation):
 - Concentrate the solution on a rotary evaporator to approximately 50% volume (do not evaporate to dryness).
 - Cool the solution to 4°C for 12–24 hours.
 - If crystallization is slow, add Ethanol dropwise to the cold solution until turbidity persists, then refrigerate.
 - Filter the crystals and dry in a desiccator at room temperature (do not use heat, or water of crystallization will be lost).

Quality Control (QC) & Validation

Verify the identity and purity of the synthesized Menadiol Sodium Diphosphate Hexahydrate using the following metrics based on USP standards.

Test	Method	Acceptance Criteria
Appearance	Visual	White to pinkish crystalline powder
Identification	UV/Vis	Maxima at ~297 nm (pH 8.0 buffer)
Water Content	Karl Fischer	19.0% – 21.5% (Consistent with Hexahydrate)
Assay (Anhydrous)	Ceric Sulfate Titration	97.5% – 102.0%
Inorganic Phosphate	Colorimetric (Molybdate)	< 1.0%

Troubleshooting Table:

Issue	Probable Cause	Corrective Action
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| Pink/Brown Product | Oxidation of Menadiol | Ensure strict

atmosphere; use Sodium Bisulfite in final wash. | | Low Yield | Incomplete Phosphorylation |
Ensure Pyridine is anhydrous; increase

equivalents. | | Gummy Precipitate | Impure Calcium Salt | Wash calcium cake more thoroughly
with ethanol before acidification. |

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